

In-Depth Technical Guide to the Safety and Handling of Dodecyltrimethylammonium Bromide (DTAB)

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Compound of Interest

Compound Name: *Dodecyltrimethylammonium
bromide*

Cat. No.: *B133476*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data, handling precautions, and toxicological profile of **Dodecyltrimethylammonium Bromide (DTAB)**. The information is compiled from Safety Data Sheets (SDS), peer-reviewed literature, and standardized testing guidelines to ensure a high level of technical detail and accuracy for professionals in research and drug development.

Chemical and Physical Properties

Dodecyltrimethylammonium Bromide (DTAB), a quaternary ammonium compound, is a widely used cationic surfactant in various scientific and industrial applications. A clear understanding of its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
CAS Number	1119-94-4	[1][2]
Molecular Formula	C ₁₅ H ₃₄ BrN	[1]
Molecular Weight	308.34 g/mol	
Appearance	White crystalline powder	
Melting Point	217 °C at 1,013 hPa	
Solubility	>954,000 mg/L in water at 20 °C	
Vapor Pressure	0 Pa at 20 °C	
Partition Coefficient (n-octanol/water)	log Pow: ≥-1.6 – ≤-1.2 (20 °C)	[3]

Toxicological Data

DTAB presents several toxicological hazards that necessitate careful handling and adherence to safety protocols. The following tables summarize the key toxicological endpoints.

Acute Toxicity

Endpoint	Value	Species	Method	Classification	Reference
Oral LD50	Toxic if swallowed	Rat (female preferred)	OECD Guideline 425	GHS Category 3 or 4	[3][4][5]

Skin and Eye Irritation

Endpoint	Result	Method	Classification	Reference
Skin Irritation	Causes skin irritation	In vitro Reconstructed Human Epidermis (RhE) Test (OECD TG 439)	GHS Category 2	[1][3]
Eye Irritation	Causes serious eye irritation	In vitro Bovine Corneal Opacity and Permeability (BCOP) Test (OECD TG 437)	GHS Category 2A	[1][3]

Sensitization

Endpoint	Result	Classification
Respiratory or Skin Sensitization	Shall not be classified as a respiratory or skin sensitiser	Not Classified

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

Endpoint	Result	Classification
Germ Cell Mutagenicity	Shall not be classified as germ cell mutagenic	Not Classified
Carcinogenicity	Shall not be classified as carcinogenic	Not Classified
Reproductive Toxicity	Shall not be classified as a reproductive toxicant	Not Classified

Specific Target Organ Toxicity (STOT)

Endpoint	Result	Target Organ	Classification	Reference
Single Exposure	May cause respiratory irritation	Respiratory system	GHS Category 3	[1]
Repeated Exposure	Shall not be classified as a specific target organ toxicant (repeated exposure)	-	Not Classified	

Aquatic Toxicity

Endpoint	Result	Classification	Reference
Acute and Chronic Aquatic Toxicity	Very toxic to aquatic life with long lasting effects	GHS Acute 1, Chronic 1	[1][2][3]

Hazard Identification and Precautionary Measures

Based on the toxicological data, DTAB is classified under the Globally Harmonized System (GHS) with the following hazard statements and corresponding pictograms.

Signal Word: Danger[4]

Hazard Statements:

- H301: Toxic if swallowed[3][4]
- H315: Causes skin irritation[1][3][4]
- H319: Causes serious eye irritation[1][3][4]
- H335: May cause respiratory irritation[1]
- H410: Very toxic to aquatic life with long lasting effects[1][2][3][4]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust.[\[1\]](#)
 - P264: Wash skin thoroughly after handling.[\[3\]](#)[\[4\]](#)
 - P270: Do not eat, drink or smoke when using this product.[\[3\]](#)[\[4\]](#)
 - P273: Avoid release to the environment.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - P280: Wear protective gloves/ eye protection/ face protection.[\[3\]](#)[\[4\]](#)
- Response:
 - P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER/doctor.
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[4\]](#)
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)
 - P337 + P313: If eye irritation persists: Get medical advice/attention.
 - P391: Collect spillage.[\[2\]](#)[\[4\]](#)
- Storage:
 - P405: Store locked up.[\[4\]](#)
- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#)

Experimental Protocols for Key Toxicological Assessments

Detailed methodologies for the key toxicological endpoints are outlined below, based on OECD guidelines.

Acute Oral Toxicity - Up-and-Down Procedure (OECD Guideline 425)

This method is used to determine the LD50 value of a substance.

- **Test Principle:** A single animal is dosed at a time. If the animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This sequential process allows for an accurate estimation of the LD50 with a minimal number of animals.[\[5\]](#)
- **Test Animals:** Healthy, young adult female rats are typically used.[\[5\]](#)
- **Procedure:**
 - Animals are fasted prior to dosing.
 - The test substance is administered orally by gavage in a single dose.
 - Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
 - Body weight is recorded weekly.
 - A gross necropsy is performed on all animals at the end of the study.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method.[\[5\]](#)

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (OECD Guideline 439)

This in vitro test assesses the potential of a substance to cause skin irritation.[\[6\]](#)

- **Test System:** A three-dimensional reconstructed human epidermis model that mimics the properties of the human epidermis.[\[6\]](#)
- **Procedure:**

- The test substance is applied topically to the surface of the RhE tissue.
- After a defined exposure period, the substance is removed by rinsing.
- The viability of the tissue is measured using a cell viability assay, typically the MTT assay.
- Data Analysis: A substance is identified as an irritant if the mean tissue viability is reduced to $\leq 50\%$ of the negative control.[6]

In Vitro Eye Irritation: Bovine Corneal Opacity and Permeability (BCOP) Test (OECD Guideline 437)

This ex vivo assay evaluates the potential of a substance to cause severe eye damage.

- Test System: Freshly isolated bovine corneas.
- Procedure:
 - The test substance is applied to the epithelial surface of the cornea.
 - After a specific exposure time, the substance is rinsed off.
 - Corneal opacity is measured using an opacitometer.
 - Corneal permeability is assessed by measuring the passage of sodium fluorescein dye through the cornea.
- Data Analysis: An In Vitro Irritancy Score (IVIS) is calculated based on the opacity and permeability values to predict the eye irritation potential.

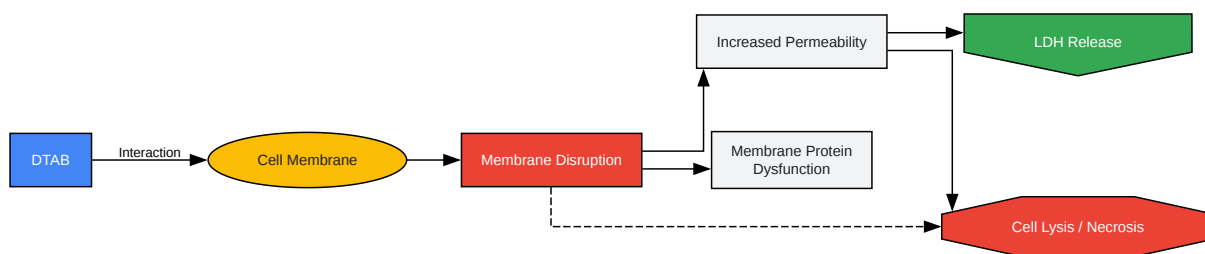
Mechanism of Toxicity and Cellular Effects

The primary mechanism of DTAB's toxicity is attributed to its interaction with and disruption of cellular membranes. As a cationic surfactant, the positively charged headgroup of DTAB interacts with the negatively charged components of cell membranes, leading to a loss of membrane integrity.

This disruption can lead to a cascade of downstream events, including:

- **Increased Membrane Permeability:** Leading to leakage of intracellular components such as lactate dehydrogenase (LDH) and the influx of extracellular substances.
- **Cell Lysis:** At higher concentrations, complete disruption of the cell membrane results in cell death.
- **Alteration of Membrane Protein Function:** The perturbation of the lipid bilayer can affect the function of embedded proteins, disrupting cellular signaling and transport processes.

The following diagram illustrates the proposed mechanism of DTAB-induced cytotoxicity.



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Proposed mechanism of DTAB-induced cytotoxicity.

Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when handling DTAB to minimize exposure and mitigate risks.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.^[2]

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear tightly fitting safety goggles.^[2]

- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[\[2\]](#)
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[\[2\]](#)

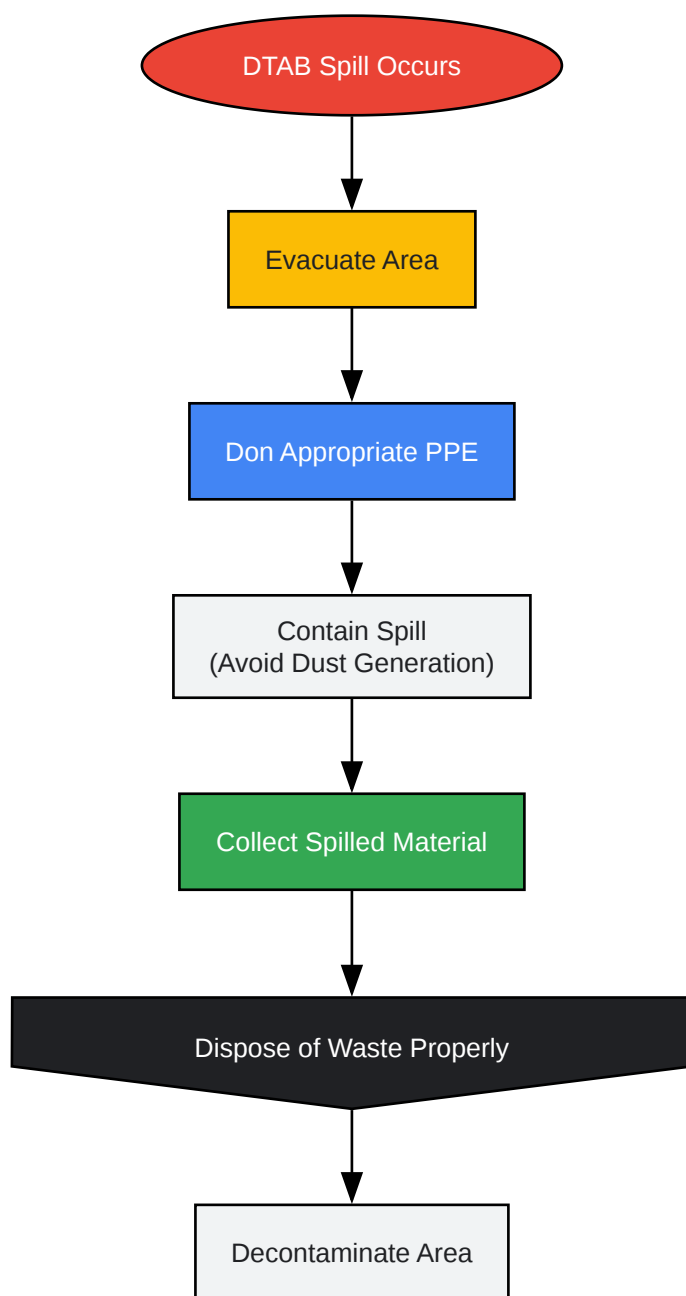
First Aid Measures

- If Swallowed: Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[\[4\]](#)
- If on Skin: Remove contaminated clothing and wash the affected area with plenty of soap and water.[\[4\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen.

Spills and Disposal

- Spill Response:
 - Evacuate the area.
 - Wear appropriate PPE.
 - Avoid generating dust.
 - Sweep up the spilled material and place it in a suitable container for disposal.
 - Prevent entry into waterways, sewers, basements, or confined areas.
- Disposal: Dispose of DTAB and its container in accordance with local, regional, national, and international regulations. Do not allow it to enter the environment.[\[1\]](#)[\[2\]](#)

The following workflow outlines the general procedure for handling a DTAB spill.



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General workflow for responding to a DTAB spill.

This technical guide provides a comprehensive resource for the safe handling and understanding of the toxicological properties of DTAB. By adhering to these guidelines and understanding the potential hazards, researchers and drug development professionals can work safely and effectively with this compound.

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